

# Molecular weight and formula of 4,5-Dimethylthiazole-2-carbaldehyde

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## Compound of Interest

Compound Name: 4,5-Dimethylthiazole-2-carbaldehyde

Cat. No.: B1316184

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## An In-depth Technical Guide to 4,5-Dimethylthiazole-2-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties of **4,5-Dimethylthiazole-2-carbaldehyde**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide also incorporates general principles and methodologies relevant to the broader class of thiazole derivatives to provide a functional context for research and development.

## Core Compound Properties

**4,5-Dimethylthiazole-2-carbaldehyde** is a heterocyclic compound featuring a thiazole ring substituted with two methyl groups and a carbaldehyde group. Its chemical structure and properties are foundational to its potential applications in synthesis and drug discovery.

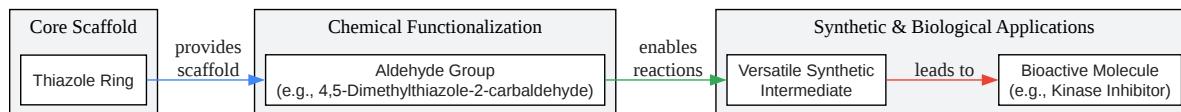
Table 1: Physicochemical and Computational Data for **4,5-Dimethylthiazole-2-carbaldehyde**

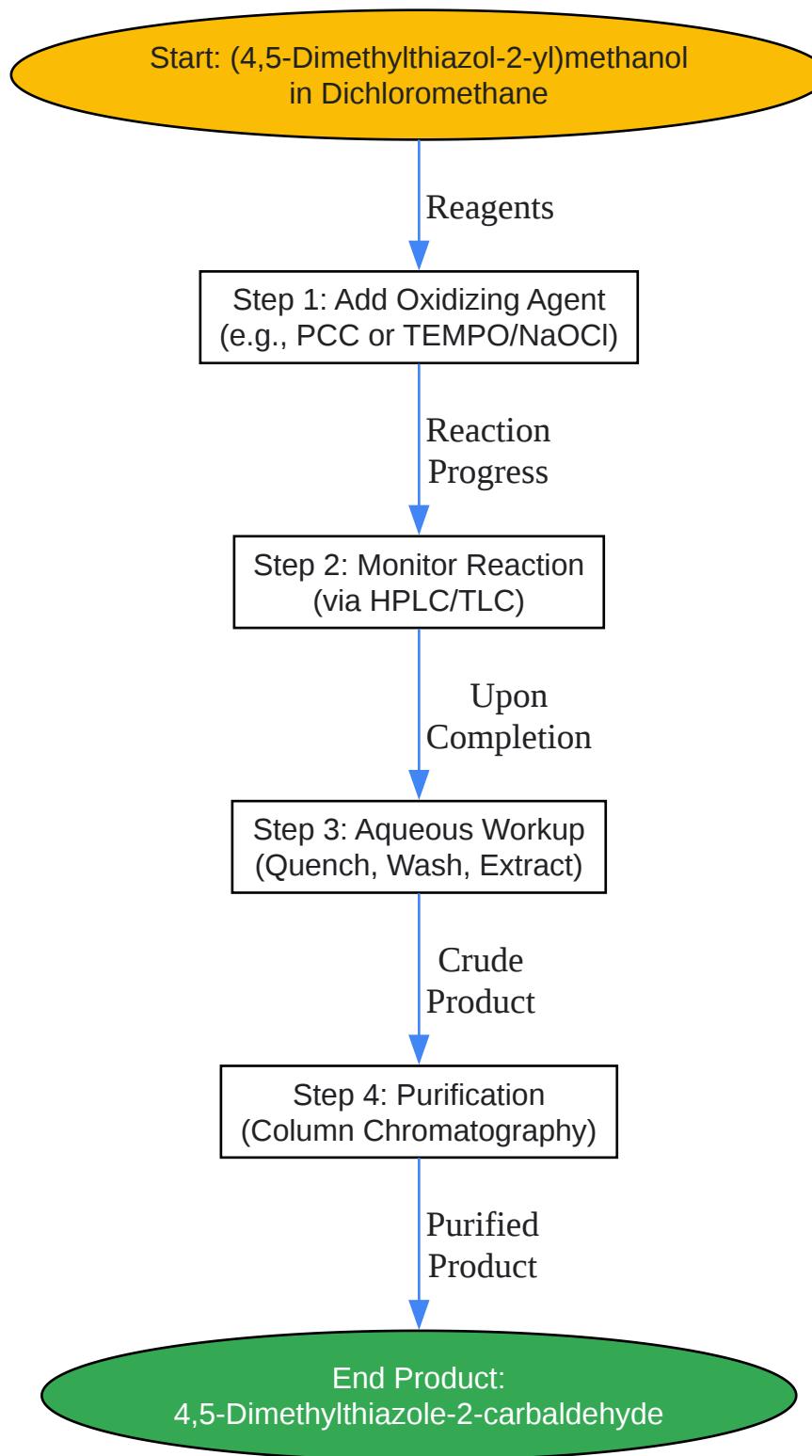
Property	Value	Source
Molecular Formula	<b>C<sub>6</sub>H<sub>7</sub>NOS</b>	<a href="#">[1]</a>
Molecular Weight	141.19 g/mol	<a href="#">[1]</a>
CAS Number	74531-15-0	<a href="#">[1]</a>
Synonym(s)	4,5-Dimethylthiazole-2-carboxaldehyde	<a href="#">[1]</a>
Topological Polar Surface Area (TPSA)	29.96 Å <sup>2</sup>	<a href="#">[1]</a>
LogP	1.57244	<a href="#">[1]</a>
Hydrogen Bond Acceptors	3	<a href="#">[1]</a>
Hydrogen Bond Donors	0	<a href="#">[1]</a>

| Rotatable Bonds | 1 |[\[1\]](#)|

## Context in Drug Discovery and Organic Synthesis

The thiazole ring is a privileged scaffold in medicinal chemistry, forming the core of numerous FDA-approved drugs.[\[2\]](#) Thiazole derivatives are known to exhibit a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[\[3\]](#)[\[4\]](#) They function through diverse mechanisms such as kinase inhibition, DNA intercalation, and induction of apoptosis.[\[2\]](#)[\[5\]](#) Aldehyde-functionalized thiazoles, like the title compound, are versatile intermediates in organic synthesis, enabling the construction of more complex molecular architectures through reactions such as condensation, oxidation, and reductive amination.





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## References

- 1. chemscene.com [chemscene.com]
- 2. Novel quinolinyl-thiazole hybrid candidates bearing N-methyl piperazine as potential anti-breast cancer agents: synthesis, biological evaluation and computational studies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Development and therapeutic potential of 2-aminothiazole derivatives in anticancer drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
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